

Phenothiazine-10-carbonyl chloride: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phenothiazine-10-carbonyl chloride*

Cat. No.: *B091198*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **Phenothiazine-10-carbonyl chloride**. It is intended for use by qualified professionals and is not a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations. Information on the parent compound, Phenothiazine, is included for context but it is crucial to recognize that the addition of the carbonyl chloride functional group significantly increases the reactivity and corrosive hazards.

Introduction

Phenothiazine-10-carbonyl chloride (CAS No. 18956-87-1) is a reactive chemical intermediate used in the synthesis of various pharmaceutical and agrochemical compounds.^[1] Its utility in organic synthesis stems from the reactive carbonyl chloride group, which allows for the introduction of diverse functionalities onto the phenothiazine core.^[1] However, this reactivity also presents significant safety and handling challenges. This guide provides an in-depth overview of the known hazards, safety precautions, and handling procedures for **Phenothiazine-10-carbonyl chloride** to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

Phenothiazine-10-carbonyl chloride is classified as a corrosive substance. The primary and most severe hazards are associated with its potential to cause severe skin burns and eye

damage.[2]

GHS Classification:

- Skin Corrosion/Irritation, Category 1B[2][3]
- Serious Eye Damage/Eye Irritation, Category 1[2][3]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[2]

The high reactivity of the carbonyl chloride group, particularly with water and other nucleophiles, is a key concern, as it can lead to the release of corrosive hydrochloric acid.[1]

Physical and Chemical Properties

Limited specific experimental data is available for the physical and chemical properties of **Phenothiazine-10-carbonyl chloride**. The following table summarizes the available information.

Property	Value	Reference
Chemical Formula	C ₁₃ H ₈ ClNOS	[2][4][5]
Molecular Weight	261.73 g/mol	[2]
Appearance	Solid	[1]
Melting Point	99 °C	[2]

Toxicological Information

There is a significant lack of specific quantitative toxicological data (e.g., LD50, LC50) for **Phenothiazine-10-carbonyl chloride** in publicly available literature.[3] The primary toxicological concern is its corrosive nature.

For reference, the toxicological data for the parent compound, Phenothiazine, is provided below. It is critical to understand that this data does not reflect the acute corrosive hazards of

Phenothiazine-10-carbonyl chloride. The addition of the carbonyl chloride group is expected to significantly increase its irritancy and corrosivity.

Toxicological Data for Phenothiazine (Parent Compound)

Metric	Value	Species	Reference
Oral LD50	5,000 mg/kg	Rat	[6]
Dermal LD50	> 2,000 mg/kg	Rat	[7]
Dermal LD50	ca. 9,400 mg/kg	Rabbit	[6]

Human Health Effects of Phenothiazine (Parent Compound):

- Overdose and accidental exposure have been associated with hemolytic anemia, toxic hepatitis, and skin photosensitization.[8]
- May cause skin irritation, itching, redness, and pain upon contact.[6]

Experimental Protocols for Hazard Assessment

While specific experimental data for **Phenothiazine-10-carbonyl chloride** is not readily available, the assessment of its primary hazards would follow standardized methodologies, such as the OECD Guidelines for the Testing of Chemicals.

- Skin Corrosion/Irritation (OECD TG 404 & 431): This test determines the potential of a substance to cause irreversible skin damage. It can be conducted using in vitro methods with reconstructed human epidermis models to predict corrosive or irritant effects, thus avoiding animal testing.
- Serious Eye Damage/Irritation (OECD TG 437 & 492): In vitro methods, such as the Bovine Corneal Opacity and Permeability (BCOP) test or reconstructed human cornea-like epithelium (RhCE) models, are used to assess the potential for a chemical to cause serious eye damage.

Safe Handling and Storage

Due to its corrosive and reactive nature, strict safety protocols must be followed when handling **Phenothiazine-10-carbonyl chloride**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[3\]](#)
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile, neoprene).
 - A lab coat or chemical-resistant apron should be worn.
 - Ensure no skin is exposed.
- Respiratory Protection: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.[\[3\]](#)

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Avoid formation of dust and aerosols.
- Handle in a well-ventilated place.[\[7\]](#)
- Keep away from water and other incompatible materials such as strong oxidizing agents and acids.[\[6\]](#)[\[7\]](#)
- Use non-sparking tools.[\[7\]](#)

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)
- Store away from incompatible materials.
- The product may be shipped under an argon atmosphere, indicating its sensitivity to moisture and air.[\[9\]](#)

Emergency Procedures

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[3\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[3\]](#)

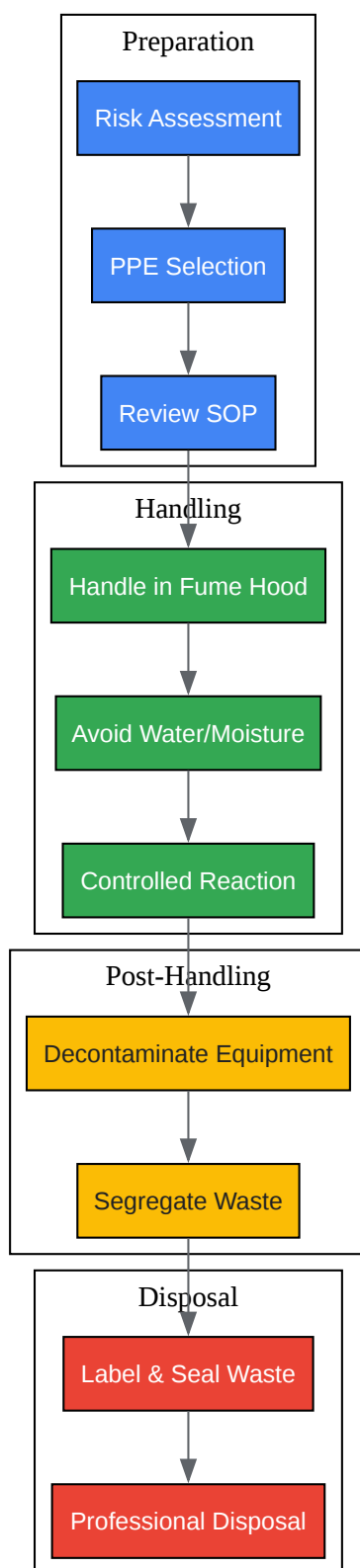
Accidental Release Measures

- Evacuate personnel from the area.
- Wear appropriate personal protective equipment (see Section 6.1).
- Avoid dust formation.
- Carefully sweep up the spilled solid material and place it into a suitable, dry, labeled container for disposal.
- Do not allow the material to enter drains or waterways.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Considerations

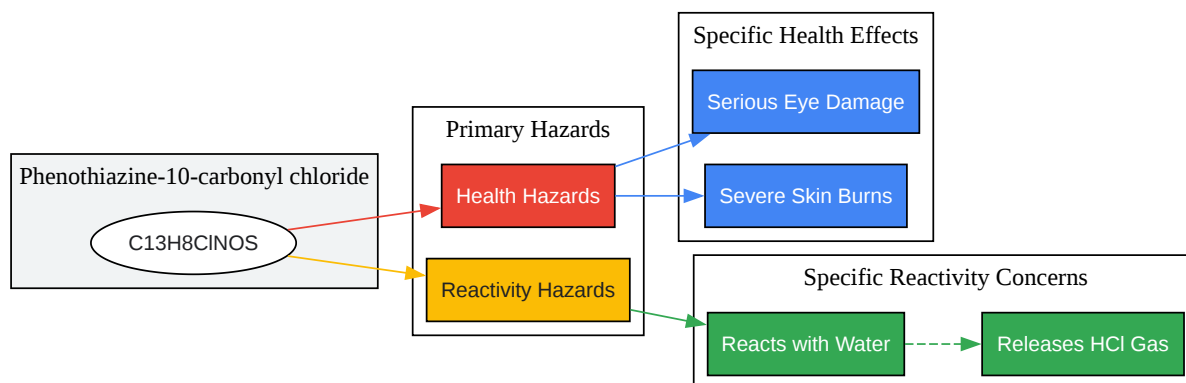
Dispose of **Phenothiazine-10-carbonyl chloride** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Visualizations



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **Phenothiazine-10-carbonyl chloride**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 18956-87-1: Phenothiazine-10-carbonyl chloride [cymitquimica.com]
- 2. echemi.com [echemi.com]
- 3. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 18956-87-1 Name: 10H-phenothiazine-10-carbonyl chloride [xixisys.com]
- 4. Phenothiazine-10-carbonyl chloride [webbook.nist.gov]
- 5. 18956-87-1 | Phenothiazine-10-carbonyl chloride | Suzhou Health Chemicals Co., Ltd. [healthchemicals.com]
- 6. redox.com [redox.com]
- 7. echemi.com [echemi.com]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. calpaclab.com [calpaclab.com]

- To cite this document: BenchChem. [Phenothiazine-10-carbonyl chloride: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091198#phenothiazine-10-carbonyl-chloride-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com